X-ray crystal structure analysis of bromoferrocene

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Compound of Interest

Compound Name:	*Bromo ferrocene*
Cat. No.:	*B13772834*

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An Objective Comparison of Bromoferrocene Derivatives via X-ray Crystal Structure Analysis

For researchers, scientists, and professionals in drug development, understanding the precise three-dimensional structure of a molecule is paramount. X-ray crystallography stands as the gold standard for elucidating these structures, providing invaluable data on bond lengths, angles, and crystal packing. This guide offers a comparative analysis of the X-ray crystal structures of bromoferrocene derivatives, providing key experimental data and protocols to support further research and development.

Comparative Crystallographic Data

The following table summarizes key crystallographic parameters for several bromoferrocene derivatives, offering a quantitative comparison of their solid-state structures.

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Parameter	1,1'-Dibromoferrocene	1-(4-Bromophenyl)ferrocene	((4-(4-bromophenyl)-1H-pyrrol-3-yl)methyl)ferrocene
Chemical Formula	$[Fe(C_5H_4Br)_2]$[1]	$[Fe(C_5H_5)(C_{11}H_8Br)]$[2]	$C_{21}H_{16}BrFeNO$[3]
Molecular Weight	Not specified	341.02[2]	Not specified
Crystal System	Not specified	Monoclinic[2]	Monoclinic[3]
Space Group	Not specified	$P2_1/c$[2]	$P2_1/c$ (No. 14)[3]
Unit Cell Dimensions			
a (Å)	Not specified	16.4991 (3)[2]	14.6736 (9)[3]
b (Å)	Not specified	9.9578 (2)[2]	9.5595 (6)[3]
c (Å)	Not specified	7.9269 (1)[2]	12.7860 (7)[3]
α (°)	Not specified	90	90
β (°)	Not specified	97.084 (1)[2]	105.579 (2)[3]
γ (°)	Not specified	90	90
Volume ($Å^3$)	Not specified	1292.41 (4)[2]	1727.63 (18)[3]
Z	Not specified	4[2]	4[3]
Temperature (K)	100[1]	173 (2)[2]	170[3]
Radiation	Not specified	Mo Kα[2]	Not specified
R-factor	0.037[1]	0.030[2]	0.0452[3]
wR-factor	0.094[1]	0.075[2]	0.0919[3]

Experimental Protocols

The determination of the crystal structure of ferrocene derivatives by single-crystal X-ray diffraction generally follows a standardized workflow.

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Crystal Growth

Single crystals suitable for X-ray diffraction are typically grown by slow evaporation of a concentrated solution of the compound. For instance, crystals of some ferrocene derivatives have been successfully grown from concentrated ethyl ether solutions at room temperature.[4]

Data Collection

A suitable single crystal is mounted on a diffractometer. X-ray diffraction data are collected at a specific temperature, often low temperatures like 90 K[4] or 100 K[1], to minimize thermal vibrations and obtain higher quality data. A common instrument used is a Bruker Kappa Apex-II diffractometer equipped with a MoKα radiation source (λ = 0.71073 Å).[4] During data collection, standard reflections are measured periodically to monitor the stability of the crystal and the instrument.

Structure Solution and Refinement

The collected diffraction data is processed to solve and refine the crystal structure. The structure is typically solved using direct methods with software like SHELXT.[4] The refinement is then carried out using programs such as SHELXL.[3][4] During refinement, non-hydrogen atoms are usually refined anisotropically. Hydrogen atoms may be visible in the difference maps and can be placed in idealized positions and treated with a riding model.[4]

Experimental Workflow Visualization

The following diagram illustrates the typical workflow for an X-ray crystal structure analysis.

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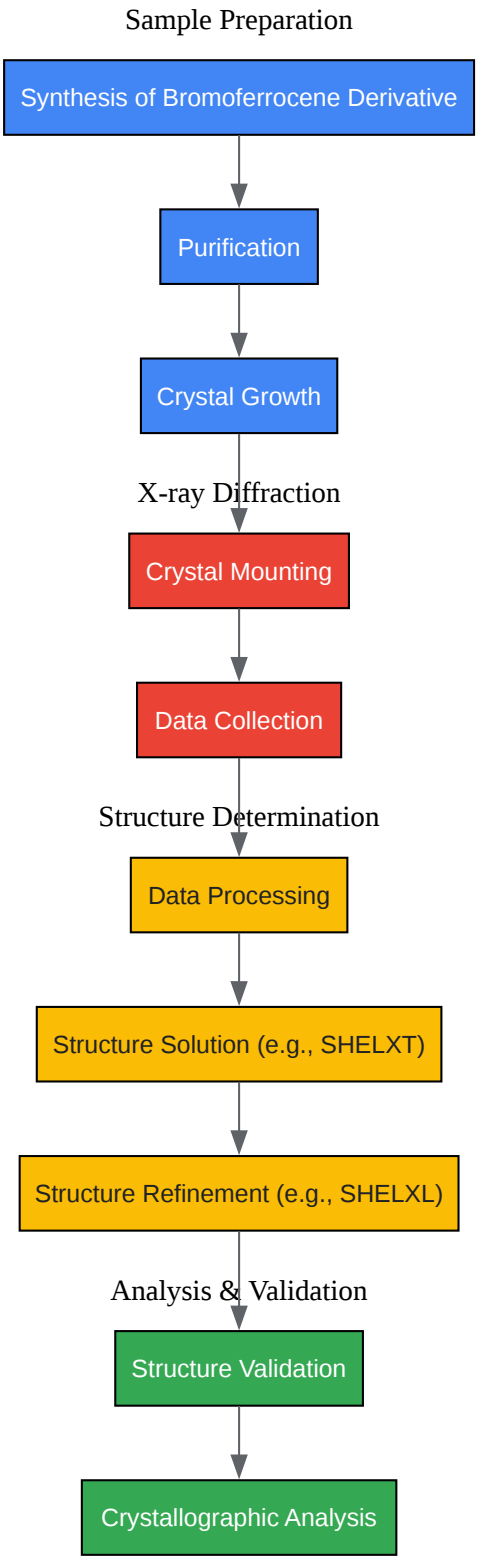

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